

# The Structure-Activity Relationship of Reldesemtiv: A Technical Guide

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## Compound of Interest

Compound Name: CK-2127107

Cat. No.: B1191728

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## Introduction

Reldesemtiv (formerly **CK-2127107**) is a second-generation fast skeletal muscle troponin activator (FSTA) that was investigated for the treatment of diseases associated with muscle weakness and fatigue, such as amyotrophic lateral sclerosis (ALS) and spinal muscular atrophy (SMA).<sup>[1]</sup> It was developed by Cytokinetics and Astellas.<sup>[2]</sup> The therapeutic rationale for Reldesemtiv is to amplify the response of muscle to reduced neuronal input by sensitizing the sarcomere to calcium.<sup>[3][4]</sup> This is achieved by targeting the fast skeletal muscle troponin complex.<sup>[3][5]</sup> While the clinical development of Reldesemtiv for ALS was discontinued due to a lack of efficacy in a Phase 3 trial, the exploration of its structure-activity relationship (SAR) provides valuable insights for the design of future skeletal muscle activators.<sup>[1]</sup>

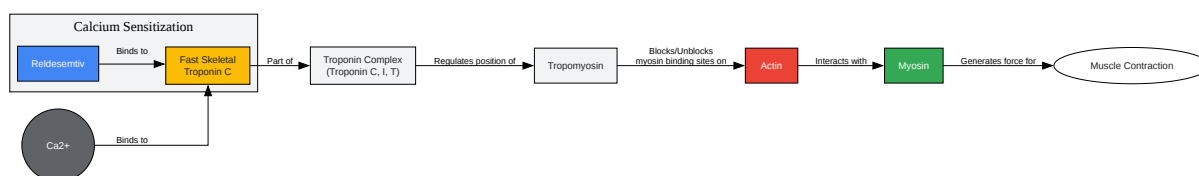
## Mechanism of Action

Reldesemtiv selectively binds to the fast skeletal muscle troponin complex, a key protein assembly in the regulation of muscle contraction.<sup>[3][6]</sup> Specifically, it is believed to interact with troponin C, the calcium-binding subunit of the troponin complex.<sup>[5][6]</sup> This binding potentiates a conformational change in troponin C, which is characterized by a more compact structure and

reduced solvent exposure.[5] This conformational change is thought to slow the rate of calcium release from troponin C, thereby increasing the sensitivity of the myofilaments to calcium.[2][6] The ultimate effect is an increase in muscle force production at submaximal nerve stimulation frequencies, without an increase in the maximum force-generating capacity of the muscle.[3]

## Signaling Pathway

The signaling pathway for Reldesemtiv's action is initiated by its binding to the troponin complex, which directly modulates the calcium-dependent regulation of the actin-myosin interaction.



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Caption: Mechanism of action of Reldesemtiv.

## Structure-Activity Relationship (SAR) Data

The development of Reldesemtiv involved extensive medicinal chemistry efforts to optimize its potency, selectivity, and pharmacokinetic properties. The following tables summarize key quantitative SAR data from the discovery process.[3]

Table 1: Initial Optimization of the Phenethylamino Substituent

| Compound | R <sup>1</sup>        | AC <sub>40</sub> (μM) | DF <sub>30</sub> (μM) | cLogP |
|----------|-----------------------|-----------------------|-----------------------|-------|
| 1        | H                     | 2.5                   | >25                   | 3.9   |
| 2        | 4-F                   | 1.1                   | 15.4                  | 4.1   |
| 3        | 4-Cl                  | 0.5                   | 13.7                  | 4.5   |
| 4        | 4-CH <sub>3</sub>     | 1.1                   | >25                   | 4.4   |
| 5        | 3,4-diCl              | 0.4                   | 10.2                  | 5.1   |
| 6        | 2,4-diCl              | 0.3                   | 8.9                   | 5.1   |
| 7        | α,α-diCH <sub>3</sub> | 0.2                   | 1.8                   | 4.8   |

AC<sub>40</sub>: Compound concentration that produces a 40% increase in myofibril ATPase activity at a suboptimal calcium concentration. DF<sub>30</sub>: Compound concentration that increases muscle force by 30% in a skinned fast skeletal muscle fiber assay.

Table 2: Optimization of the Heterocyclic Core

| Compound | Heterocycle       | AC <sub>40</sub> (μM) | Human Microsome Intrinsic Clearance (mL/min/kg) |
|----------|-------------------|-----------------------|-------------------------------------------------|
| 14       | 1,3,4-Thiadiazole | 0.2                   | 45                                              |
| 15       | Pyridazine        | 0.1                   | 15                                              |
| 16       | Pyrimidine        | 0.3                   | 22                                              |
| 17       | Pyrazine          | 0.5                   | 30                                              |

Table 3: Introduction of Polarity to Reduce hERG Inhibition

| Compound | R <sup>2</sup> | AC <sub>40</sub> (μM) | hERG Inhibition (%) @ 100 μM |
|----------|----------------|-----------------------|------------------------------|
| 20       | Phenyl         | 0.05                  | 72                           |
| 21       | 2-Fluorophenyl | 0.04                  | 45                           |
| 22       | 3-Fluorophenyl | 0.06                  | 38                           |
| 23       | 2-Pyridyl      | 0.07                  | 27                           |
| 24       | 3-Pyridyl      | 0.08                  | 25                           |

Table 4: Final Optimization Leading to Reldesemtiv

| Compound         | R <sup>3</sup>                                      | AC <sub>40</sub> (μM) | Rat EDL EC <sub>50</sub> (μM) | Human Plasma Protein Binding (% unbound) |
|------------------|-----------------------------------------------------|-----------------------|-------------------------------|------------------------------------------|
| 35               | Cyclobutyl                                          | 0.03                  | 1.2                           | 15                                       |
| 36               | 3-Fluorocyclobutyl                                  | 0.02                  | 0.8                           | 20                                       |
| 38 (Reldesemtiv) | (1R,3R)-3-Fluoro-1-(3-fluoropyridin-2-yl)cyclobutyl | 0.015                 | 0.5                           | 25                                       |

Rat EDL EC<sub>50</sub>: In vivo potency in a rat extensor digitorum longus muscle assay.

## Experimental Protocols

Detailed experimental protocols for the key assays are crucial for understanding the SAR data. The following are representative methodologies based on the available literature.

### Myofibril ATPase Assay

This in vitro biochemical assay measures the effect of compounds on the calcium-dependent ATPase activity of fast skeletal muscle myofibrils.

Principle: The rate of ATP hydrolysis by the myosin heads in the myofibril is dependent on the calcium concentration. Troponin activators increase the calcium sensitivity of this process.

Generalized Protocol:

- **Preparation of Myofibrils:** Fast skeletal muscle tissue (e.g., rabbit psoas) is dissected, homogenized, and subjected to differential centrifugation to isolate the myofibril fraction.
- **Assay Buffer:** A buffer containing ATP,  $Mg^{2+}$ , and a calcium-EGTA buffering system to control the free calcium concentration is prepared.
- **Reaction:** Myofibrils are incubated with varying concentrations of the test compound in the assay buffer at a fixed, suboptimal calcium concentration.
- **Measurement of ATPase Activity:** The rate of ATP hydrolysis is determined by measuring the production of inorganic phosphate (Pi) or ADP over time. This can be done using a colorimetric method (e.g., malachite green assay for Pi) or a coupled enzyme assay that links ADP production to a change in NADH absorbance.
- **Data Analysis:** The ATPase activity is plotted against the compound concentration, and the  $AC_{40}$  value is determined.

## Skinned Muscle Fiber Assay

This in vitro functional assay measures the effect of compounds on the force-generating capacity of single muscle fibers.

Principle: The cell membrane of the muscle fiber is "skinned" (removed or permeabilized), allowing for direct control of the intracellular environment, including the calcium concentration. This preparation retains the intact contractile apparatus.

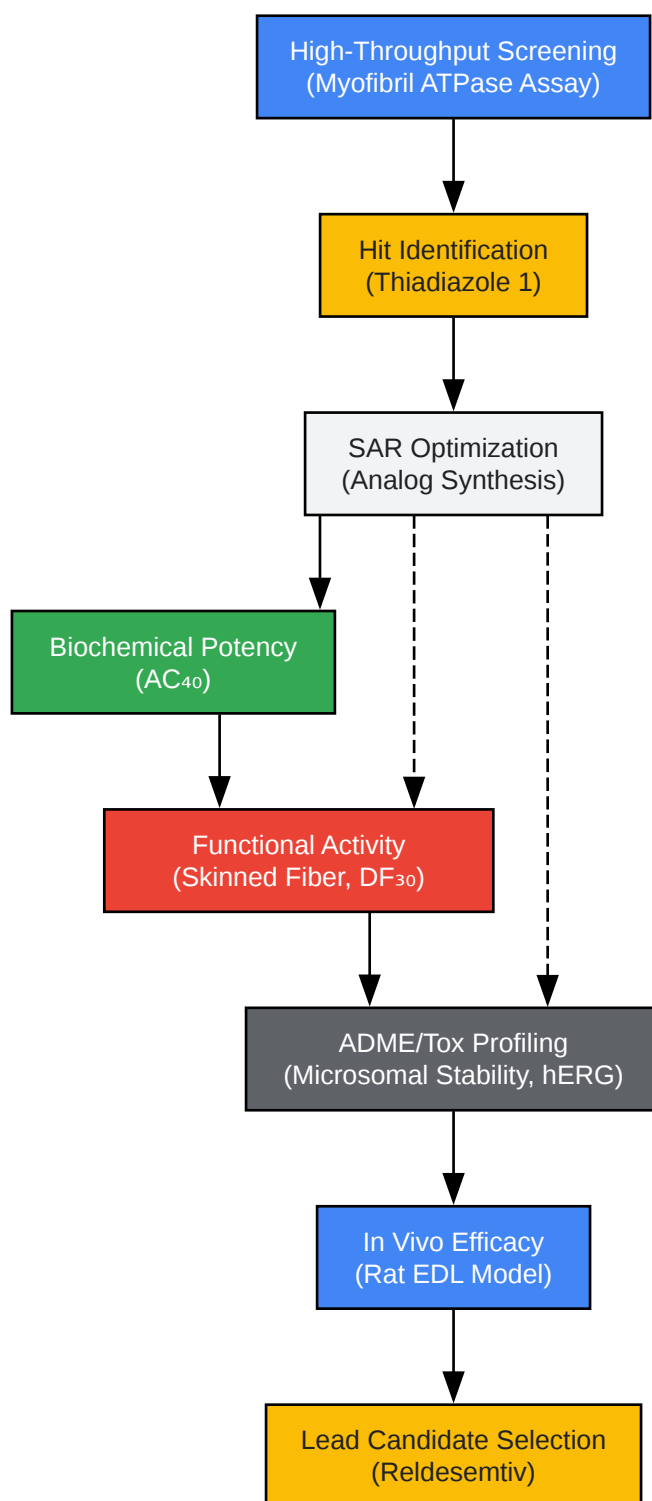
Generalized Protocol:

- **Fiber Preparation:** Single muscle fibers are dissected from a fast skeletal muscle and chemically skinned using a detergent (e.g., Triton X-100).

- **Mounting:** The skinned fiber is mounted between a force transducer and a motor to control its length.
- **Activating Solutions:** A series of solutions with precisely buffered calcium concentrations (pCa) are prepared.
- **Force Measurement:** The fiber is exposed to a pCa solution that elicits a submaximal contraction. The test compound is then added to the solution, and the change in isometric force is recorded.
- **Data Analysis:** The increase in force is measured at different compound concentrations, and the DF<sub>30</sub> value is calculated.

## Experimental Workflow

The discovery and optimization of Reldesemtiv followed a logical progression from initial screening to in vivo evaluation.



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Caption: Drug discovery workflow for Reldesemtiv.

## Conclusion

The development of Reldesemtiv provides a clear example of a successful lead optimization campaign, resulting in a potent and selective fast skeletal muscle troponin activator with good pharmacokinetic properties. The extensive SAR data generated during this process offers valuable lessons for the design of next-generation skeletal muscle modulators. Although Reldesemtiv did not meet its primary endpoints in late-stage clinical trials for ALS, the knowledge gained from its development continues to inform the field of muscle contractility and the pursuit of novel therapies for neuromuscular diseases.

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